

Application Notes and Protocols for CPI-637 Treatment in Gene Expression Studies

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Compound of Interest

Compound Name: CPI-637

Cat. No.: B15570457

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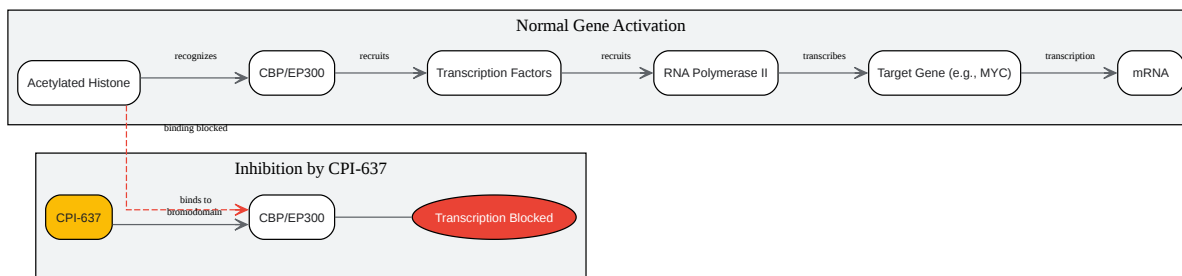
These application notes provide a comprehensive guide for utilizing **CPI-637**, a potent and selective inhibitor of the CBP/EP300 bromodomains, in gene expression studies. Detailed protocols for cell treatment and subsequent gene expression analysis are provided, along with key quantitative data and visualizations to facilitate experimental design and data interpretation.

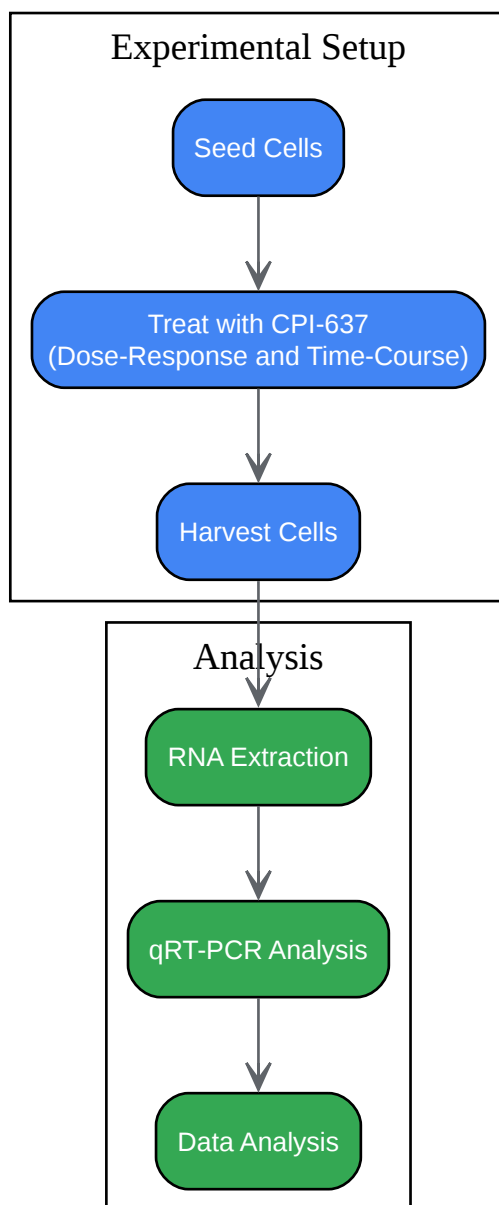
Introduction to CPI-637

CPI-637 is a small molecule inhibitor that specifically targets the bromodomains of the highly homologous transcriptional co-activators, CREB-binding protein (CBP) and E1A binding protein p300 (EP300).^{[1][2]} These proteins are crucial regulators of gene expression through their intrinsic histone acetyltransferase (HAT) activity and their function as scaffolds for the assembly of transcriptional machinery. The bromodomain of CBP/EP300 recognizes and binds to acetylated lysine residues on histones and other proteins, a key step in transcriptional activation. By competitively binding to this bromodomain, **CPI-637** disrupts this interaction, leading to the modulation of gene expression, notably the downregulation of oncogenes such as MYC.^{[3][4]}

Mechanism of Action

CBP and EP300 are involved in numerous cellular processes, and their dysregulation is implicated in various diseases, including cancer. **CPI-637**'s mechanism of action involves the inhibition of the "reading" of acetylated histone marks by the CBP/EP300 bromodomains, which in turn prevents the recruitment of the transcriptional machinery necessary for the expression of a specific subset of genes. This targeted inhibition makes **CPI-637** a valuable tool for studying the epigenetic regulation of gene expression and as a potential therapeutic agent.





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